Application Note: Strategic Utilization of 2-Methoxy-5-phenylpyridine-4-carboxaldehyde

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Compound of Interest	
Compound Name:	*2-Methoxy-5-phenylpyridine-4-carboxaldehyde*
CAS No.:	*1227582-94-6*
Cat. No.:	*B3224206*

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Executive Summary

This guide details the technical application of **2-Methoxy-5-phenylpyridine-4-carboxaldehyde** (CAS: 502925-47-5) as a high-value scaffold in medicinal chemistry. Unlike generic pyridine aldehydes, this building block offers a pre-installed "biphenyl-like" hydrophobic vector (the 5-phenyl group) and an electronic modulator (the 2-methoxy group) adjacent to a reactive formyl "warhead" at the C4 position.

This specific substitution pattern is critical for Structure-Activity Relationship (SAR) exploration in kinase inhibitors and GPCR ligands, where the 5-phenyl moiety often targets hydrophobic pockets (e.g., the gatekeeper region in kinases), while the pyridine nitrogen and methoxy group modulate solubility and hydrogen bond acceptor capability.

Technical Specifications & Handling

Before initiating synthesis, verify the physicochemical profile to ensure reaction compatibility.

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Property	Specification	Critical Note
Formula	$C_{13}H_{11}NO_2$	MW: 213.23 g/mol
Appearance	Pale yellow to tan solid	Darkening indicates oxidation to carboxylic acid.
Solubility	DCM, THF, DMSO, MeOH	Poor solubility in hexanes/water.
Stability	Air/Moisture Sensitive	Store under Argon/Nitrogen at 2-8°C. Aldehyde is prone to aerobic oxidation.
Reactivity	Electrophilic C4-Formyl	High reactivity toward nucleophiles (amines, ylides).

Purity Profiling (QC Check)

- ^{1}H NMR Diagnostic: Monitor the aldehyde proton singlet at δ ~10.0-10.5 ppm. Disappearance or shifting suggests oxidation (to acid) or hydration (to gem-diol).
- Impurity Alert: If synthesized via Suzuki coupling, check for residual Palladium (treat with scavengers like SiliaMetS®) and traces of phenylboronic acid.

Core Application: Divergent Library Synthesis

The C4-aldehyde serves as a divergent point for generating complex heterocyclic libraries. We focus on two high-yield protocols: Reductive Amination (for secondary amines) and the Groebke-Blackburn-Bienaymé (GBB) reaction (for fused imidazopyridines).

Workflow Visualization

The following diagram illustrates the divergent synthetic pathways from the core building block.

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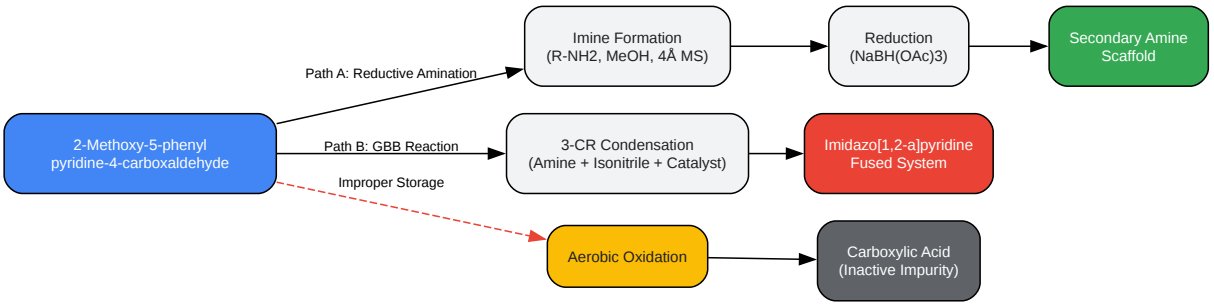

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Figure 1: Divergent synthetic workflows. Path A yields amine linkers; Path B yields fused heterocycles. Dashed line indicates degradation pathway.

Detailed Protocols

Protocol A: Reductive Amination (Standardized)

Objective: Install an amine linker while preserving the methoxy/phenyl core. Mechanism: Formation of a Schiff base followed by in situ reduction. We use Sodium Triacetoxyborohydride (STAB) for its mildness, avoiding reduction of the pyridine ring or methoxy elimination.

Materials:

- Building Block: **2-Methoxy-5-phenylpyridine-4-carboxaldehyde** (1.0 equiv)
- Amine: Primary or Secondary aliphatic amine (1.1 equiv)
- Reductant: $NaBH(OAc)_3$ (1.5 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or DCM (Anhydrous)
- Additive: Acetic Acid (1.0 equiv, catalytic promoter)

Step-by-Step Procedure:

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- Imine Formation: In a flame-dried vial, dissolve the aldehyde (1.0 mmol, 213 mg) and the amine (1.1 mmol) in DCE (5 mL).
- Activation: Add Acetic Acid (1.0 mmol, 60 µL). Stir at Room Temperature (RT) for 30–60 minutes.
  - Checkpoint: Monitor by TLC/LCMS. Formation of the imine (M+H = M_aldehyde + M_amine - 18) confirms the first step.
- Reduction: Cool the mixture to 0°C. Add $NaBH(OAc)_3$ (1.5 mmol, 318 mg) in one portion.
- Reaction: Allow to warm to RT and stir for 4–16 hours.
- Quench: Quench with saturated aqueous $NaHCO_3$ (5 mL). Stir vigorously for 15 mins to decompose borate complexes.
- Workup: Extract with DCM (3 x 10 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.[1]
- Purification: Flash chromatography (typically MeOH/DCM gradient).

Troubleshooting:

- Low Yield? If the amine is sterically hindered, switch solvent to MeOH and use $NaCNBH_3$ (with pH adjustment), or use $Ti(OiPr)_4$ as a Lewis acid to force imine formation before reduction.

Protocol B: Groebke-Blackburn-Bienaymé (GBB) Reaction

Objective: One-pot synthesis of highly substituted imidazo[1,2-a]pyridines. Significance: This reaction utilizes the aldehyde to create a fused ring system, a privileged scaffold in kinase discovery (e.g., p38, EGFR inhibitors).

Materials:

- Aldehyde: **2-Methoxy-5-phenylpyridine-4-carboxaldehyde** (1.0 equiv)

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- Amine: 2-Aminopyridine derivative (1.0 equiv)
- Isonitrile: tert-Butyl isocyanide or similar (1.1 equiv)
- Catalyst: Scandium(III) triflate [$Sc(OTf)_3$] (5 mol%) or Iodine (10 mol%)
- Solvent: MeOH or DCM/MeOH (1:1)

Step-by-Step Procedure:

- Mixing: Dissolve the aldehyde (1.0 mmol) and 2-aminopyridine (1.0 mmol) in MeOH (3 mL).
- Catalyst Addition: Add $Sc(OTf)_3$ (0.05 mmol). Stir for 10 minutes to promote initial condensation.
- Isonitrile Addition: Add the isonitrile (1.1 mmol).
- Reaction: Stir at RT for 12 hours. If reaction is sluggish, heat to 50°C.
- Workup: Concentrate the solvent. Redissolve in EtOAc, wash with water/brine.
- Purification: Crystallization is often possible; otherwise, use silica gel chromatography.

Strategic SAR Implications

Why use this specific building block?

- The 5-Phenyl "Anchor": In many kinase binding pockets, a hydrophobic region exists adjacent to the hinge binder. The 5-phenyl group is pre-positioned to access this space without requiring a subsequent Suzuki coupling step, streamlining the synthetic route.
- The 2-Methoxy "Switch":
  - Electronic Effect: The methoxy group donates electron density into the pyridine ring, making the N1 nitrogen more basic (higher pKa) compared to a naked pyridine. This enhances hydrogen bond accepting capability in the active site.

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- Metabolic Stability: The methoxy group blocks the metabolically labile 2-position from oxidation (a common clearance pathway for pyridines).
- Displacement Potential: In late-stage optimization, the -OMe group can be converted to an -OH (pyridone) via HBr demethylation or displaced by nucleophiles (

) if the nitrogen is activated (e.g., N-oxide formation), allowing for "scaffold hopping."

References

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